Application Notes and Protocols: Starch Phosphate as a Wet-End Additive in Papermaking

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Compound of Interest

Compound Name:	*Starch, phosphate*
CAS No.:	*11120-02-8*
Cat. No.:	*B1172534*

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These application notes provide a comprehensive overview of the use of starch phosphate and its derivatives as wet-end additives in the papermaking process. The information compiled from scientific literature and patents is intended to guide researchers in the synthesis, application, and evaluation of these additives for enhancing paper quality and manufacturing efficiency.

Introduction to Starch Phosphate in Papermaking

Starch-based additives are integral to modern papermaking, primarily used to improve the strength, retention of fillers, and drainage of the pulp slurry.[1][2] Starch phosphate, a modified starch, and its amphoteric and cationic derivatives, are particularly effective as wet-end additives. When introduced at the wet-end of the papermaking machine, where the paper sheet is formed from a dilute slurry of pulp fibers, these modified starches enhance interfiber bonding, leading to improved paper strength.[3][4] Their ionic nature also promotes the retention of fine particles and fillers, which is crucial for the optical and printing properties of the paper.[1][5]

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The primary mechanisms of action for starch phosphate and its derivatives are rooted in electrostatic interactions. Cellulose fibers in an aqueous suspension carry a negative charge. Cationic or amphoteric starches, which possess positive charges (from amine or ammonium groups) and in the case of amphoteric starches, also negative charges (from phosphate groups), are electrostatically attracted to the anionic fibers and fillers.[3] This attraction facilitates the flocculation of fine particles, improving their retention in the paper sheet and enhancing drainage of water from the pulp slurry.[6]

Experimental Protocols

Synthesis of Cationic and Amphoteric Starch Phosphates

2.1.1. Protocol for Cationic Starch Synthesis

This protocol is adapted from a method for preparing cationic starch for use as a wet-end additive.[7]

Materials:

- Cornstarch
- (3-chloro-2-hydroxypropyl) trimethyl ammonium chloride (65% solution)
- Sodium hydroxide (8% aqueous solution)
- Saturated salt solution
- Deionized water
- 0.1N Sulfuric acid for titration

Procedure:

- Prepare an aqueous slurry of cornstarch (e.g., 4000g of cornstarch).
- Add 430 g of a 65% solution of (3-chloro-2-hydroxypropyl) trimethyl ammonium chloride to the starch slurry.

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- Add 1 liter of 8% aqueous sodium hydroxide in a saturated salt solution.
- Maintain the reaction mixture at 45°C for 18 hours.
- Monitor the alkalinity of the reaction mixture by titration of a 10 ml sample with 0.1N H_2SO_4, aiming for a titer of 15 ml.
- After the reaction, the resulting cationized starch should have a degree of substitution (DS) of approximately 0.032.
- The cationized starch can be further cross-linked by reacting with phosphorous oxychloride (0.18 ml per 1700 g of cationized starch) at pH 10.0 and 45°C for 15 minutes to achieve a desired viscosity.[7]

2.1.2. Protocol for Amphoteric Starch (Phosphate) Synthesis

This protocol describes the simultaneous cationization and phosphorylation of starch.[8][9]

Materials:

- Cassava starch
- 3-chloro-2-hydroxypropyltrimethylammonium chloride (CHPTAC)
- Sodium tripolyphosphate (STP)
- Sodium hydroxide
- Ethanol
- Deionized water

Procedure:

- In a 500 mL beaker, combine 100 mL of water and 100 mL of ethanol.
- Add 35% (w/w) of dry cassava starch to the water-ethanol mixture.

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- Add 3.5% (w/w) of sodium hydroxide (compared to the dry starch weight) while stirring mechanically at 200 rpm.
- Introduce the desired concentrations of CHPTAC (e.g., 4-12%) and STP (e.g., 2-8%).
- Conduct the reaction at a controlled temperature (e.g., 45-55°C) for a specific duration (e.g., 2-6 hours).
- The resulting amphoteric starch will have a degree of substitution for both the cationic (nitrogen content) and anionic (phosphorus content) groups.

Laboratory Handsheet Preparation and Additive Application

This protocol is based on the TAPPI T 205 standard method for forming handsheets for physical tests of pulp.[6][10]

Materials:

- Pulp slurry (e.g., bleached mixed tropical hardwood kraft pulp) at a known consistency (e.g., 1%).[5]
- Synthesized starch phosphate additive solution (e.g., 0.1% concentration).[5]
- Fillers (e.g., ground calcium carbonate).
- Standard handsheet former.
- Blotting paper.
- Laboratory press.

Procedure:

- Disintegrate the pulp slurry (e.g., at 10,000 rpm) to ensure proper fiber dispersion.[6]
- Dilute the pulp slurry to a lower consistency (e.g., 0.2-0.48%) and adjust the pH and ionic strength as needed.[6][10]

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- Add the desired dosage of the prepared starch phosphate solution to the pulp slurry.
- If fillers are being used, they can be added before or after the starch addition, depending on the experimental design.[11]
- Stir the mixture for a set period (e.g., 10 minutes) to allow for the adsorption of the starch onto the fibers and fillers.[6]
- Form handsheets using a standard handsheet former according to the manufacturer's instructions and the TAPPI T 205 standard.[6]
- Press the wet handsheets between blotting papers to remove excess water.[10]
- Dry the handsheets under controlled conditions (e.g., overnight in a conditioned room).[10]

Evaluation of Starch Phosphate Performance

2.3.1. Tensile Strength Testing

Tensile strength is a key indicator of paper strength and is measured according to the TAPPI T 494 standard.[12][13][14][15]

Apparatus:

- Tensile testing machine with a constant rate of elongation.

Procedure:

- Prepare test specimens from the conditioned handsheets according to the dimensions specified in TAPPI T 494.
- Clamp the specimen in the jaws of the tensile tester.
- Apply a tensile force at a constant rate of elongation until the specimen ruptures.
- Record the maximum tensile force (tensile strength) and the elongation at break.
- Calculate the tensile index by normalizing the tensile strength by the grammage of the paper.[15]

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2.3.2. Filler Retention Measurement

Filler retention can be determined by measuring the ash content of the paper, following a method similar to TAPPI T 211.

Apparatus:

- Muffle furnace.
- Analytical balance.

Procedure:

- Accurately weigh a sample of the dried handsheet.
- Place the sample in a crucible and ash it in a muffle furnace at a specified temperature (e.g., 525°C or 900°C).
- After cooling, weigh the remaining ash.
- The filler retention is calculated based on the initial amount of filler added to the pulp and the amount of ash remaining in the handsheet.

2.3.3. Drainage Rate Evaluation

The drainage rate of the pulp slurry can be assessed using a drainage tester or a modified Schopper-Riegler freeness tester.[1][16]

Procedure:

- Prepare a pulp slurry with and without the starch phosphate additive.
- Pour a defined volume of the slurry into the drainage tester.
- Measure the time required for a specific volume of water to drain through the forming wire or the volume of water drained in a set time.
- A faster drainage time or a larger volume of drained water indicates improved drainage.

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Quantitative Data Presentation

The following tables summarize quantitative data on the effect of starch additives on paper properties.

Starch Type	Starch Dosage (kg/t pulp)	Ash Content (%)	Breaking Length (km)	Burst Index (kPa.m²/g)
Cationic Starch-1 (CS-1)	10	8.6	-	-
Cationic Starch-2 (CS-2)	10	8.6	-	-
Amphoteric Starch (AS)	5	8.5	-	-
Amphoteric Starch (AS)	10	9.5	-	-

Table 1: Comparison of Cationic and Amphoteric Starches as Strength Aids at 8.5% Ash Level.

Starch Type	Starch Dosage (kg/t)	Tensile Strength (kgf/15mm)	Tear Resistance (gf)	Folding Resistance (folds)	Burst Resistance (kPa)
Cationic Starch	0	~6.0	~95	~5	~250
Cationic Starch	5	7.5	105	~10	~280
Cationic Starch	6	-	-	-	300
Cationic Starch	10	~7.8	~108	15	~310
Cationic Starch	15	~8.0	~110	~18	~320

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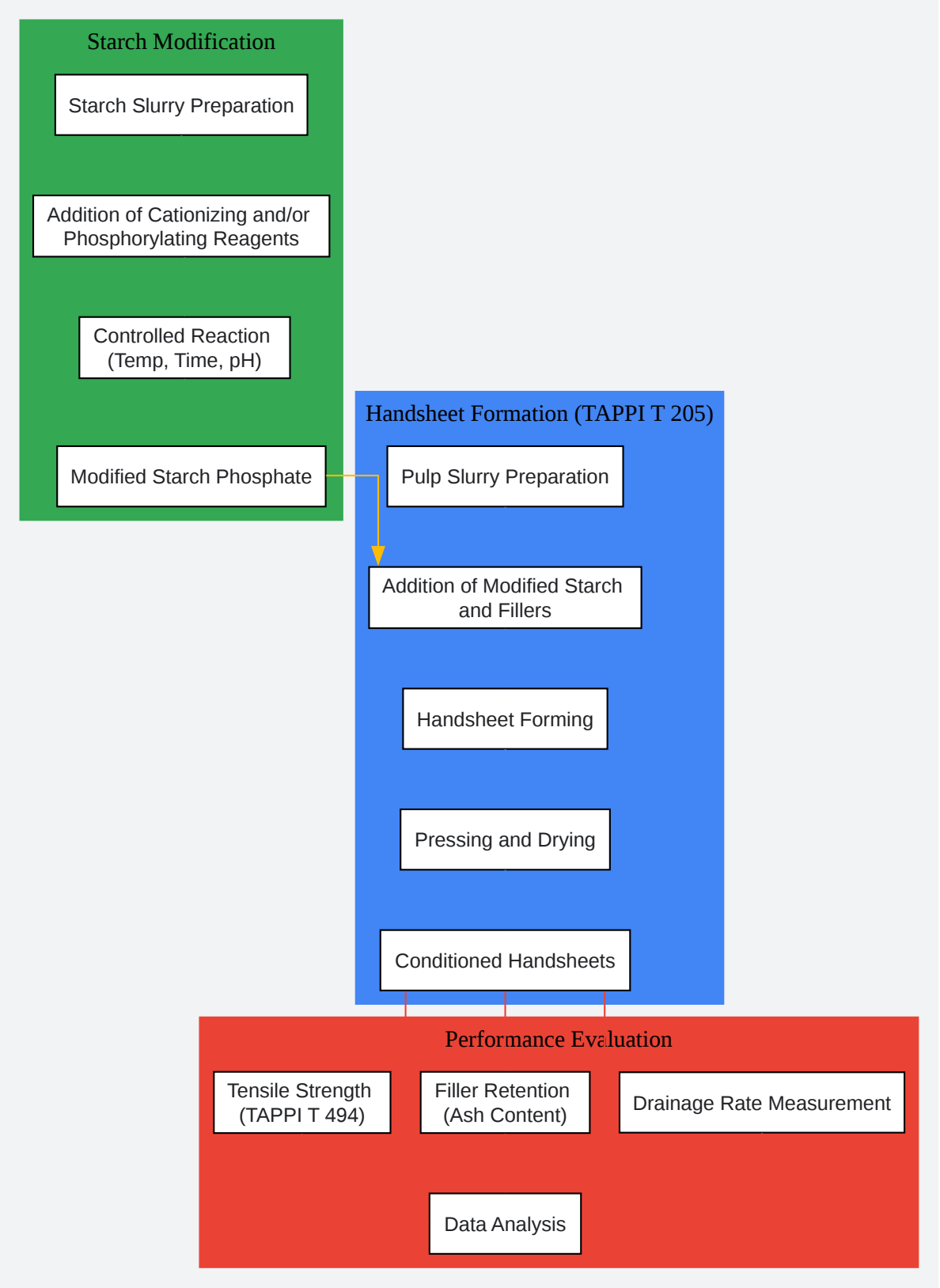
Table 2: Effect of Cationic Starch Dosage on Paper Strength Properties (150 gsm paper).[17]

Starch Additive	Starch Dosage (%)	Burst Index Increase (%)
ECO 2777	0.3 (3 kg/ton)	41

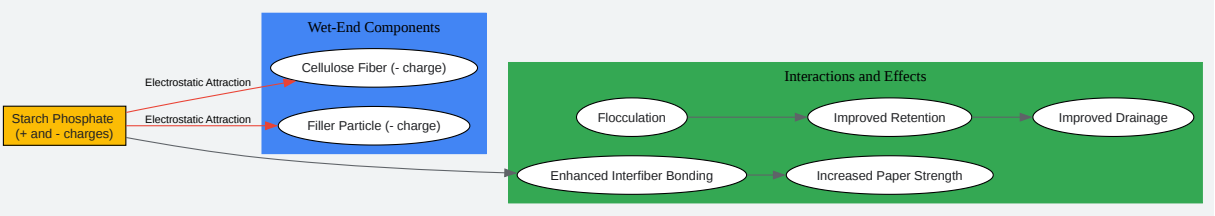
Table 3: Effect of a Modified Starch on the Burst Strength of Tissue Paper.[18]

Visualizations

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References

- 1. journals.pan.pl [journals.pan.pl]
- 2. bibliotekanauki.pl [bibliotekanauki.pl]
- 3. ippta.co [ippta.co]
- 4. asianpubs.org [asianpubs.org]
- 5. ukm.my [ukm.my]
- 6. eucalyptus.com.br [eucalyptus.com.br]
- 7. US5122231A - Cationic cross-linked starch for wet-end use in papermaking - Google Patents [patents.google.com]
- 8. researchgate.net [researchgate.net]
- 9. scispace.com [scispace.com]
- 10. Enhancing Paper’s Mechanical Strength and Antibacterial Properties through a Biopolymer-Based Coating - PMC [pmc.ncbi.nlm.nih.gov]

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- 11. researchgate.net [researchgate.net]
- 12. industrialphysics.com [industrialphysics.com]
- 13. engineerfix.com [engineerfix.com]
- 14. ipstesting.com [ipstesting.com]
- 15. TAPPI T 494 Standard: A Complete Guide to Tensile Testing of Paper & Paperboard [pacorr.com]
- 16. Lab Procedures | Opportunities in Papermaking Wet-end Chemistry [hubbepaperchem.cnr.ncsu.edu]
- 17. chemijournal.com [chemijournal.com]
- 18. researchgate.net [researchgate.net]

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